Computational Modeling of 3-((3-Bromothiophen-2-yl)methyl)piperidine: A Technical Guide

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Compound of Interest

Compound Name:	*3-((3-Bromothiophen-2-yl)methyl)piperidine*
Cat. No.:	*B13601511*

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Executive Summary

This technical guide outlines a rigorous computational framework for analyzing **3-((3-Bromothiophen-2-yl)methyl)piperidine**. This molecule represents a hybrid pharmacophore combining a flexible, basic piperidine ring with a rigid, lipophilic bromothiophene moiety.

The presence of the 3-bromo substituent on the thiophene ring introduces a critical electronic feature—the

-hole—which standard molecular mechanics often fail to model. Furthermore, the chiral center at the piperidine C3 position dictates the spatial projection of the thiophene tail, necessitating enantioselective modeling.

This guide prioritizes causality and self-validation, moving beyond "button-pushing" to explain why specific functionals, basis sets, and force field modifications are required to accurately model this specific chemical entity.

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Part 1: Structural & Electronic Characterization (Quantum Mechanics)

Conformational Ensemble Generation

The piperidine ring exists predominantly in a chair conformation, but the 3-position substitution introduces steric strain that can perturb the equatorial/axial equilibrium.

- Objective: Identify the global minimum and relevant low-energy conformers.
- Protocol:
  - Initial Sampling: Use a stochastic search (e.g., Monte Carlo with MMFF94x) to generate rotamers of the methylene bridge (

) and piperidine ring puckers.
  - QM Optimization: Re-optimize all conformers within 5 kcal/mol of the global minimum using DFT.
  - Theory Level:

    B97X-D / def2-TZVP.
    - Causality: The

      B97X-D functional includes dispersion corrections essential for capturing weak intramolecular

      -CH interactions between the piperidine hydrogens and the thiophene ring. The def2-TZVP basis set minimizes basis set superposition error (BSSE).

The Bromine Sigma-Hole (Critical Step)

Standard force fields model halogens as partial negative charges. However, the bromine atom on an aromatic ring exhibits an anisotropic charge distribution: a negative belt around the equator and a positive cap (the

-hole) along the C-Br bond axis.

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- Validation: You must calculate the Electrostatic Potential (ESP) surface.
- Metric:ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  (Maximum positive potential on the surface).
- Implication: If

  is positive, the bromine can act as a Lewis acid, forming Halogen Bonds (X-bonds) with backbone carbonyls in a target protein.

pKa Prediction (Piperidine Nitrogen)

The protonation state of the piperidine nitrogen at physiological pH (7.4) drives solubility and binding.

- Protocol: Thermodynamic Cycle (Direct calculation is error-prone).
- Equation:
- Self-Validating Step: Include 1-3 explicit water molecules hydrogen-bonded to the nitrogen during optimization to account for specific microsolvation effects, then apply a continuum model (SMD).

Table 1: Recommended QM Benchmarks for **3-((3-Bromothiophen-2-yl)methyl)piperidine**

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Property	Method/Functional	Basis Set	Reason for Selection
Geometry Opt	B97X-D	def2-TZVP	Captures dispersion & minimizes BSSE.
ESP / Sigma Hole	M06-2X	def2-TZVPP	Validated accuracy for halogen charge anisotropy.
pKa (Gas Phase)	B3LYP	6-311++G(d,p)	Standard for bond breaking/forming energies.
Solvation Energy	SMD (Water)	6-311+G(d,p)	Reliable continuum model for aqueous free energy.[1]

Part 2: Molecular Dynamics & Force Field Parameterization[3][4]

To simulate this molecule in a biological environment (MD), you cannot use standard GAFF or CHARMM parameters for the bromine atom without modification.

The "Extra Point" Strategy

To replicate the QM-derived

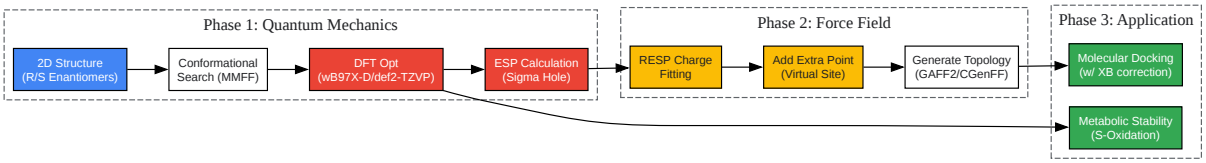
-hole in Classical Mechanics, you must introduce a massless virtual particle (Extra Point, EP) attached to the Bromine.

- Step 1: Calculate ESP at the HF/6-31G* or B3LYP/cc-pVTZ level (compatible with RESP fitting).
- Step 2: Fit charges to a multi-center model:
  - Br center: Negative charge.
  - EP (at ~1.6 Å from Br): Positive charge.

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- Step 3: Constrain the C-Br-EP angle to 180°.

Visualization of the Computational Workflow



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Caption: Integrated workflow from QM electronic characterization to Force Field parameterization (including Extra Point for Br) and final application.

Part 3: ADMET & Reactivity (Metabolic Liability)

The thiophene ring is a structural alert for metabolic activation. The 3-bromo substitution blocks one metabolic site, but the sulfur atom remains vulnerable.

S-Oxidation Prediction

Thiophenes can be oxidized by Cytochrome P450s to form reactive sulfoxides or sulfones, which can act as Michael acceptors (toxicity risk).

- Computational Assay: Calculate the Activation Energy (

) for the oxygen addition to the Thiophene Sulfur.

- Transition State Search: Use QST3 (Quadratic Synchronous Transit) method in Gaussian.
  - Reactants: Drug + Compound I (P450 active species model).
  - Transition State: O-S bond formation.

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- Threshold: If

  kcal/mol, the site is highly labile.

Lipophilicity (LogP)

The bromine atom significantly increases lipophilicity (

LogP units typically).

- Method: Use COSMO-RS (Conductor-like Screening Model for Real Solvents) rather than simple additive fragment methods. COSMO-RS accounts for the specific shielding of the

  -hole, providing a more accurate partition coefficient.

Part 4: Experimental Protocols (Step-by-Step)

Protocol A: Generating the "Sigma-Hole" Corrected Topology (AMBER/GAFF)

- Geometry Optimization: Optimize the molecule at HF/6-31G* (standard for AMBER) or B3LYP/cc-pVTZ (high precision).
- ESP Generation: Calculate the electrostatic potential on a grid.
  - Gaussian Keyword:Pop=MK IOp(6/33=2, 6/41=10, 6/42=17)
- Virtual Site Placement:
  - Identify the C-Br vector.
  - Place a dummy atom (EP) at 1.6 Å from Br along the vector extension.
- RESP Fitting:
  - Use the antechamber or R.E.D. Server tools.
  - Constrain the charge of the group (Molecule + EP) to be integer (usually +1 for protonated piperidine).

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- Constraint: Charge(Br) + Charge(EP)

  Charge(Standard Br).

- Topology File Modification:

  - Edit the .frcmod file to add VDW parameters for the EP (usually zero radius, very shallow well) and bond/angle terms to keep it rigid relative to the Br.

Protocol B: Enantioselective Docking

Since the 3-position is chiral, you must model both (R) and (S) enantiomers.

- Build: Construct (R)-**3-((3-bromothiophen-2-yl)methyl)piperidine** and (S)-isomer.
- Grid Generation: Define the target binding pocket. Crucial: If the pocket contains backbone carbonyls, ensure the grid allows for Halogen Bonding (some scoring functions like Glide XP or GoldScore have specific XB terms; AutoDock Vina requires specific weights).
- Sampling: Run docking for both enantiomers.
- Analysis: Compare

  .

  - Check: Does the Br

    -hole point toward a carbonyl oxygen or aromatic ring (

    -hole)? If yes, the interaction is favorable.

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